

AS-605240: A Technical Guide to its Function in Inflammation

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Compound of Interest

Compound Name: AS-605240

Cat. No.: B7852547

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **AS-605240**, a selective inhibitor of phosphoinositide 3-kinase gamma (PI3Ky). It details the compound's mechanism of action, its multifaceted role in modulating inflammatory responses, and its efficacy in various preclinical models of inflammation. Quantitative data, key experimental methodologies, and signaling pathway visualizations are presented to support research and development efforts in the field of inflammation.

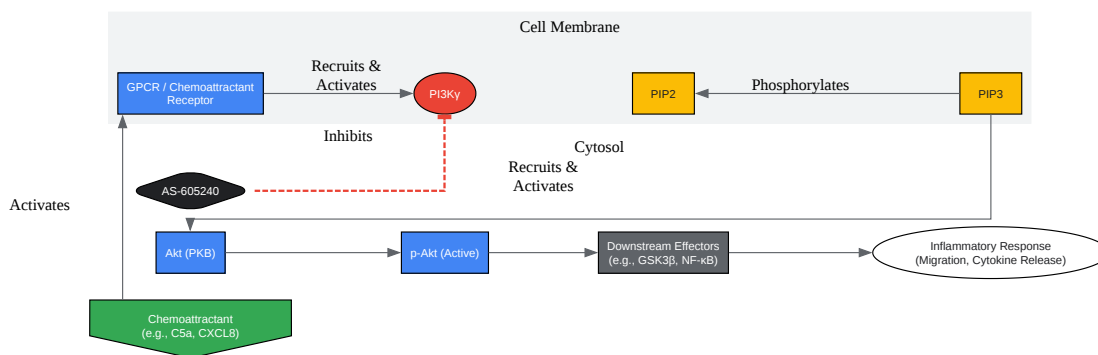
Core Mechanism of Action

AS-605240 is a potent, orally active, and ATP-competitive inhibitor of PI3Ky, a lipid kinase predominantly expressed in leukocytes.[1] PI3Ky plays a crucial role in transducing signals from G-protein coupled receptors (GPCRs), which are activated by various chemoattractants and inflammatory mediators.[2] By selectively inhibiting PI3Ky, **AS-605240** effectively blocks the downstream PI3K/Akt signaling cascade. This inhibition prevents the phosphorylation and activation of Protein Kinase B (Akt), a key downstream effector, thereby interfering with fundamental cellular processes that drive the inflammatory response, such as leukocyte migration, activation, and pro-inflammatory cytokine production.[1][3]

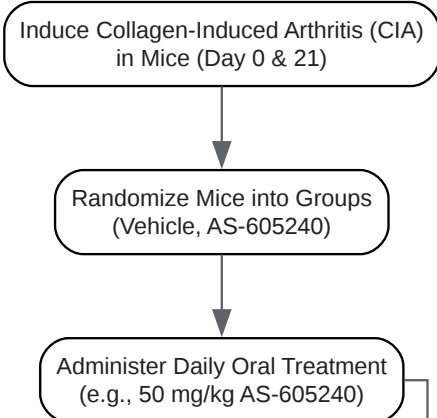
Signaling Pathway Inhibition

The primary molecular function of **AS-605240** is the blockade of the PI3Ky-mediated conversion of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-

trisphosphate (PIP3). PIP3 acts as a critical second messenger, recruiting Akt to the cell membrane for its subsequent phosphorylation and activation. By preventing PIP3 production, **AS-605240** disrupts this entire signaling axis.



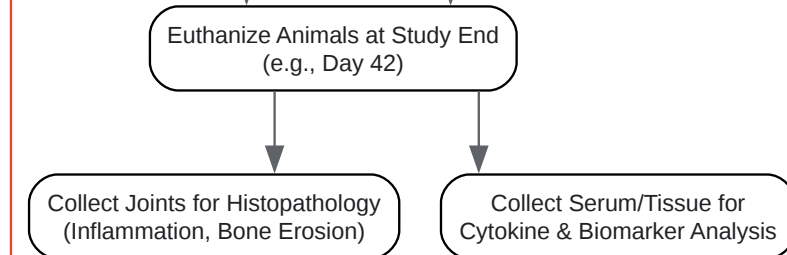
Phase 1: Model Induction & Treatment



Phase 2: Disease Monitoring



Phase 3: Terminal Analysis



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References

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- 2. PI3K signalling in inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The Novel Therapeutic Effect of Phosphoinositide 3-Kinase-γ Inhibitor AS605240 in Autoimmune Diabetes - PMC [pmc.ncbi.nlm.nih.gov]
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